

Essential Safety and Logistics for Handling Nickel Diethyldithiocarbamate

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Compound of Interest

Compound Name: Nickel diethyldithiocarbamate

Cat. No.: B083840

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals like **Nickel diethyldithiocarbamate** is paramount. This document provides immediate, essential safety protocols and logistical plans to minimize risk and ensure compliance.

Chemical Identifier:

Name	Nickel Diethyldithiocarbamate
Synonyms	Diethyldithiocarbamic Acid Nickel Salt
CAS Number	14267-17-5
Molecular Formula	C ₁₀ H ₂₀ N ₂ NiS ₄
Molecular Weight	355.22
Appearance	Green to Dark green powder to crystal

Hazard Identification and Classification

Nickel diethyldithiocarbamate is classified as a hazardous substance with the following primary concerns^[1]:

- Carcinogenicity: May cause cancer^[1].

- Respiratory Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled[1].
- Skin Sensitization: May cause an allergic skin reaction[1].
- Specific Target Organ Toxicity (Repeated Exposure): Causes damage to organs (respiratory system) through prolonged or repeated exposure[2].

Signal Word: Danger[3]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The following table summarizes the required PPE for handling **Nickel diethyldithiocarbamate**.

Body Part	Required PPE	Specifications and Standards
Respiratory	Respirator	Use a dust respirator, self-contained breathing apparatus (SCBA), or supplied air respirator approved under appropriate government standards. A cartridge change-out schedule should be in place ^[4] . In case of inadequate ventilation, wear respiratory protection ^[3] .
Hands	Impervious gloves	Gloves must be inspected prior to use and satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it ^[3] ^[5] .
Eyes/Face	Safety goggles with side-shields, Face shield	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) are required. A face shield should be used if there is a splash potential ^[6] ^[3] ^[4] ^[5] .
Body	Impervious protective clothing, Protective boots	Wear fire/flammable resistant and impervious clothing. Protective boots should be worn if the situation requires ^[6] ^[3] ^[5] . Contaminated work clothing should not be allowed out of the workplace ^[6] ^[3] .

Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Handling:

- Ventilation: Always handle in a well-ventilated area. Use a closed system or local exhaust ventilation to prevent dust dispersion[3].
- Avoid Contact: Avoid all contact with skin and eyes. Do not breathe dust, fume, mist, vapors, or spray[3].
- Hygiene: Wash hands and face thoroughly after handling. Do not eat, drink, or smoke when using this product[3].
- Tools: Use non-sparking tools to prevent fire caused by electrostatic discharge[3].

Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place[3].
- Security: Store locked up[3].
- Incompatibilities: Store away from incompatible materials such as oxidizing agents.

Emergency Procedures: First Aid

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical advice/attention immediately[3].
Skin Contact	Immediately take off all contaminated clothing. Wash off with soap and plenty of water. If skin irritation or a rash occurs, get medical advice or attention. Wash contaminated clothing before reuse[3].
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical advice/attention[2][3].
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately[3].

Disposal Plan

Proper disposal of **Nickel diethyldithiocarbamate** and its containers is essential to prevent environmental contamination.

- Chemical Disposal: Dispose of contents and container in accordance with all local, regional, and national regulations. This should be undertaken by a licensed waste disposal company[7]. Discharge into the environment must be avoided[3][7].
- Contaminated Packaging: Containers can be triple rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill[3][7].

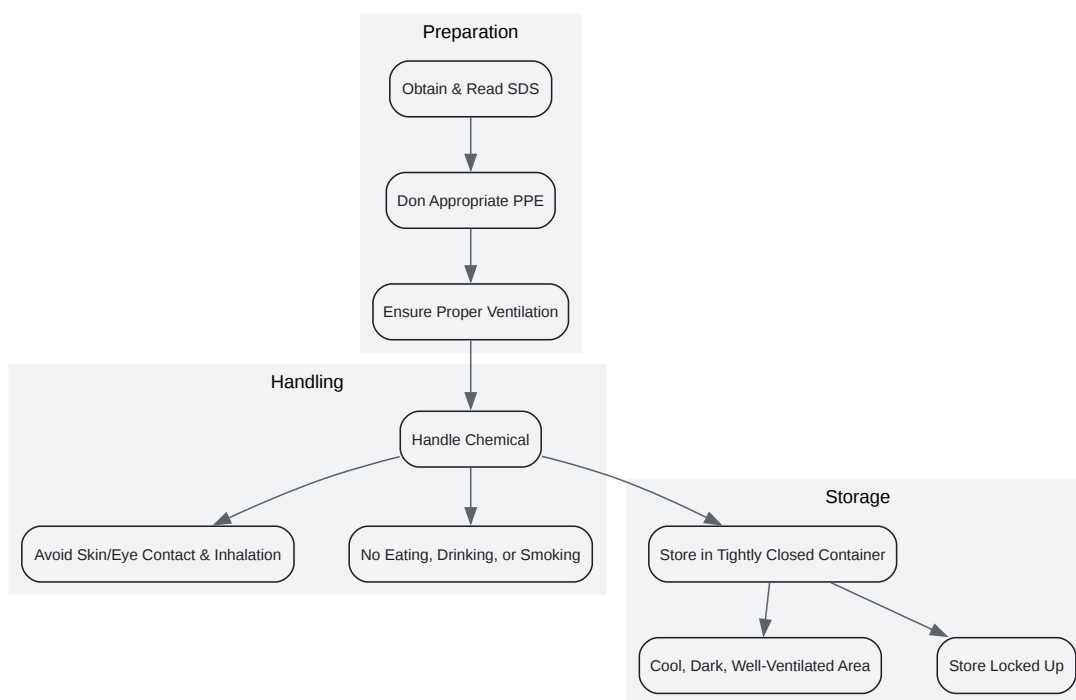
Experimental Protocols

The safety data sheets and handling guidelines reviewed do not provide specific experimental protocols for the use of **Nickel diethyldithiocarbamate**. Researchers must consult their specific experimental procedures and methodologies for detailed instructions on its use in their work. The safety and handling procedures outlined in this document should be integrated into any such experimental protocol.

Visual Workflow for Safe Handling

The following diagrams illustrate the essential workflows for safely handling and disposing of **Nickel diethyldithiocarbamate**.

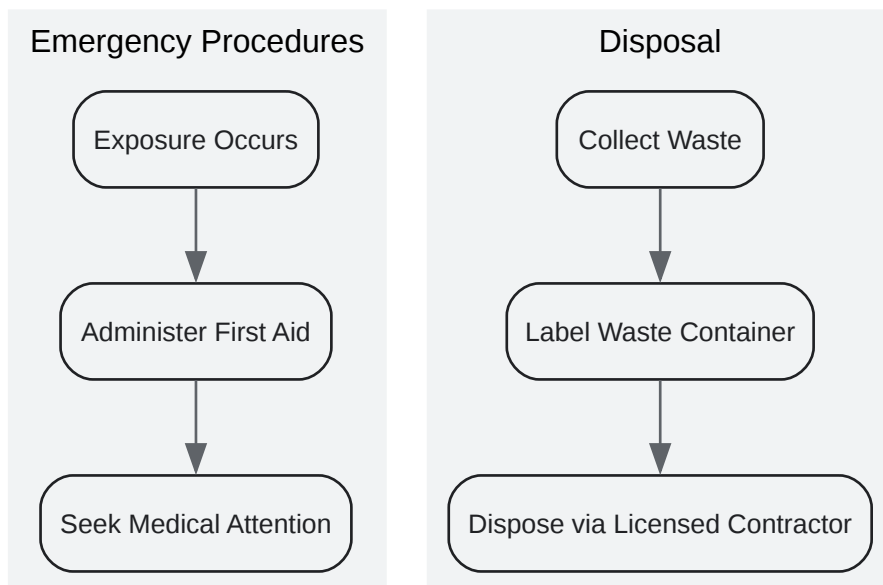
Workflow for Safe Handling of Nickel Diethyldithiocarbamate



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Caption: Workflow for the safe handling and storage of **Nickel diethyldithiocarbamate**.

Emergency and Disposal Workflow for Nickel Diethyldithiocarbamate



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Caption: Workflow for emergency procedures and disposal of **Nickel diethyldithiocarbamate**.

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References

- 1. Bis(diethyldithiocarbamato-S,S')nickel | C₁₀H₂₀N₂NiS₄ | CID 84307 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tcchemicals.com [tcchemicals.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. americanchemistry.com [americanchemistry.com]

- 5. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 6. [spectrumchemical.com](https://www.spectrumchemical.com) [[spectrumchemical.com](https://www.spectrumchemical.com)]
- 7. [chemicalbook.com](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
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